

Technical Support Center: M 084 Hydrochloride Handling & Stability Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: M 084 hydrochloride

Cat. No.: B1574532

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Executive Summary & Compound Snapshot

M 084 hydrochloride is a potent, selective TRPC4/5 channel blocker utilized primarily in neuropharmacology for its rapid antidepressant and anxiolytic-like effects. Due to its benzimidazole core, this compound exhibits specific physicochemical sensitivities—most notably to moisture and potential photo-oxidation—that require precise handling to maintain experimental reproducibility.

The following technical guide synthesizes field-proven protocols with chemical stability data to ensure the integrity of your M 084 stocks.

Quick Reference Data

Parameter	Specification
Chemical Name	N-Butyl-1H-benzimidazol-2-amine hydrochloride
Molecular Weight	225.72 g/mol
Formula	C ₁₁ H ₁₅ N ₃ [1][2] · HCl
Primary Targets	TRPC4 (IC ₅₀ ~3.7–10.3 μM), TRPC5 (IC ₅₀ ~8.2 μM)
Solubility (Max)	Water: 100 mM (~22.5 mg/mL) DMSO: 100 mM (~22.5 mg/mL)
Appearance	White to off-white solid

Light Sensitivity & Chemical Stability[3][4][5]

Is M 084 Light Sensitive?

Yes, treat as light-sensitive. While M 084 is not as rapidly photolabile as some fluorophores, its structural core is a benzimidazole derivative. Benzimidazoles are known chromophores that absorb UV light (typically

~270–280 nm) and can undergo photo-tautomerization or radical-mediated ring opening upon prolonged exposure to high-intensity light sources (UV or fluorescent).

The Risk: Exposure to ambient lab light over extended periods (days/weeks) can lead to:

- Photo-oxidation: Formation of N-oxide impurities.
- Discoloration: A shift from white/off-white to a faint yellow or pink hue, indicating degradation.
- Potency Shift: Reduced IC₅₀ values due to active compound loss.

Mechanism of Instability

The hydrochloride salt form improves water solubility but introduces hygroscopicity.

- Moisture Sensitivity: The HCl salt will readily absorb atmospheric water, leading to hydrolysis or "caking" of the powder, which makes accurate weighing impossible.
- Solvent Stability: In DMSO, the compound is stable, but DMSO itself is hygroscopic. Water uptake in DMSO stocks promotes degradation.

Critical Storage Protocols

A. Solid State (Lyophilized Powder)

- Temperature: Store at Room Temperature (RT).
 - Note: Unlike many inhibitors stored at -20°C, M 084 HCl is stable at RT in its solid form if kept dry.
- Environment: Desiccate strongly. Use a sealed desiccator cabinet or a container with active silica gel packs.

- Container: Amber glass vials or foil-wrapped containers to prevent light exposure.

B. Stock Solutions (Reconstituted)

Once dissolved in DMSO or Water, stability kinetics change drastically.

Solvent	Storage Temp	Max Stability	Container Type
DMSO	-20°C	1 Month	Amber Polypropylene / Glass
DMSO	-80°C	6 Months	Amber Polypropylene / Glass
Water	-20°C	< 2 Weeks	Amber Polypropylene

“

CRITICAL PROTOCOL: Do not store aqueous solutions at 4°C for more than 24 hours. The HCl salt can precipitate or hydrolyze. Always aliquot stock solutions to avoid freeze-thaw cycles.

Reconstitution & Solubility Guide

Step-by-Step Solubilization

Goal: Create a 10 mM Stock Solution (Volume: 1 mL)

- Weighing: Weigh 2.26 mg of M 084 HCl.
 - Pro-Tip: If the static charge is high, use an anti-static gun or weigh into a glass boat.
- Solvent Addition: Add 1 mL of high-grade anhydrous DMSO (or sterile water).
- Mixing: Vortex vigorously for 30–60 seconds.
 - Observation: The solution should be clear and colorless.

- Aliquoting: Immediately divide into small aliquots (e.g., 50 μ L) in light-protective tubes.
- Storage: Flash freeze in liquid nitrogen (optional but recommended) and store at -80°C .

Solvent Compatibility Table

Solvent	Solubility Rating	Recommended for In Vivo?
Water	Excellent (100 mM)	Yes (PBS/Saline dilution)
DMSO	Excellent (100 mM)	Yes (Keep final conc < 0.1%)
Ethanol	Poor/Variable	No

Troubleshooting & FAQs

Q1: My stock solution has turned slightly yellow. Is it still usable?

- Diagnosis: This indicates mild photo-oxidation or contamination.
- Action: If the color change is faint, run an LC-MS to verify purity. If purity is >98%, it may still be usable for acute experiments. If the yellow is distinct/dark, discard the stock.

Q2: I see a precipitate after thawing my DMSO stock.

- Cause: DMSO freezes at 18.5°C . If the stock was not fully thawed or if moisture entered the tube (lowering solubility), M 084 HCl may crash out.
- Fix: Warm the tube to 37°C in a water bath for 5 minutes and vortex. If precipitate remains, sonicate for 10 seconds. Do not filter (you will lose the drug).

Q3: Can I use M 084 HCl in cell culture media directly?

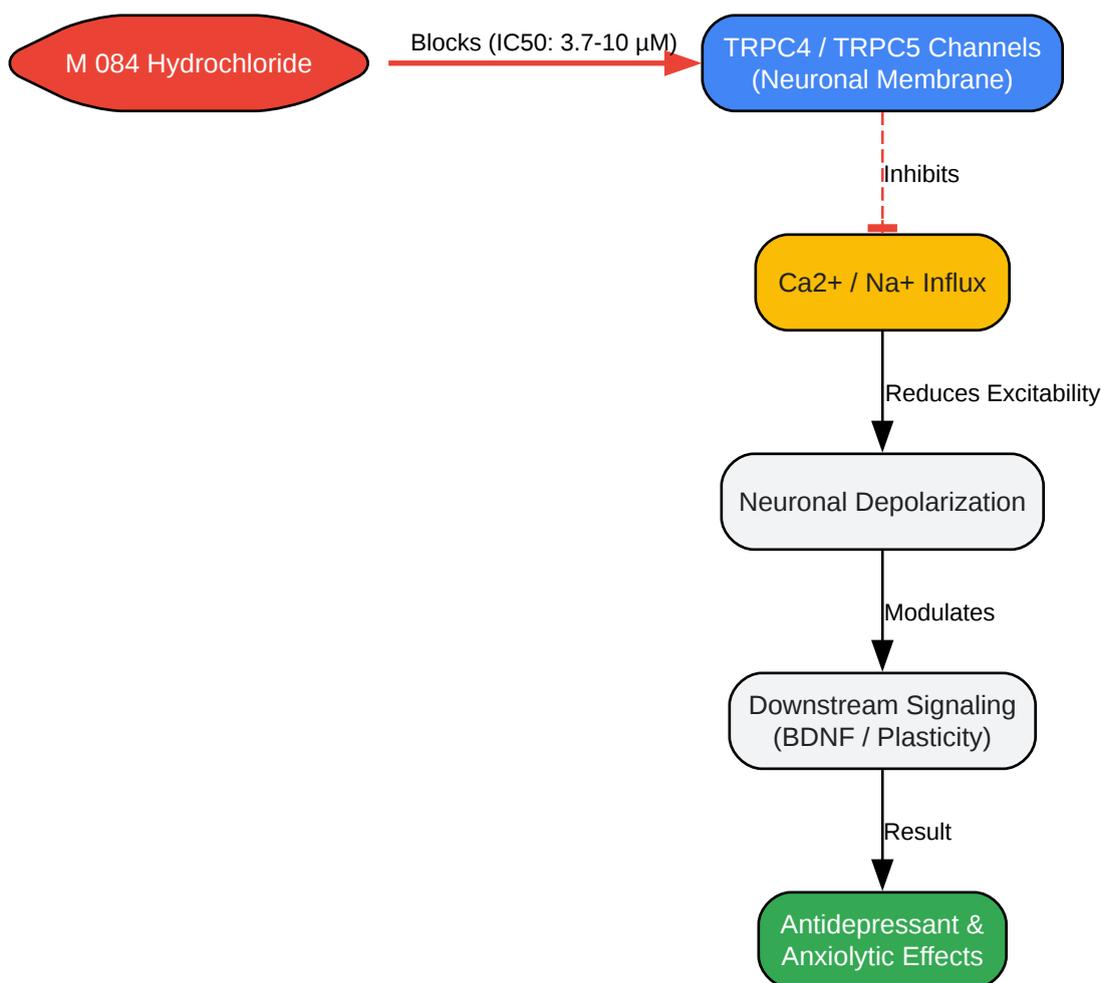
- Protocol: Yes, but prepare a concentrated stock in water or DMSO first.
- Dilution: Dilute the stock into the media just before adding to cells. Ensure the final DMSO concentration is <0.1% to avoid solvent toxicity masking the TRPC blockage.

Q4: Why does the datasheet say "Desiccate at RT" but you recommend -80°C for solutions?

- Reasoning: Chemical stability differs by state.[3][4] In solid form, the crystal lattice protects the molecule at RT. In solution, molecular mobility increases, making it susceptible to hydrolysis and oxidation, requiring cryogenic temperatures to arrest these reactions.

Mechanism of Action Visualization

The following diagram illustrates the pathway by which M 084 exerts its antidepressant effects through TRPC channel inhibition.



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Figure 1: Mechanism of Action. M 084 acts as a channel blocker for TRPC4/5, modulating cation influx to induce behavioral effects.

References

- Yang, L. P., et al. (2015). M084, a selective TRPC4/5 channel inhibitor, exhibits antidepressant-like effects in mice. *Translational Psychiatry*. Available at: [\[Link\]](#)

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- To cite this document: BenchChem. [Technical Support Center: M 084 Hydrochloride Handling & Stability Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1574532#light-sensitivity-and-storage-conditions-for-m-084-hydrochloride>]

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